

An In-depth Technical Guide to the Physical Properties of Isopropenyl Chloride

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Compound of Interest

Compound Name: 2-Chloropropene

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Introduction

Isopropenyl chloride, systematically known as **2-chloropropene**, is an unsaturated organochlorine compound with the chemical formula C_3H_5Cl . It is a colorless, volatile liquid or gas at room temperature.[1][2][3][4] As a reactive chemical intermediate, a thorough understanding of its physical properties is essential for its safe handling, application in chemical synthesis, and for predicting its behavior in various experimental and industrial settings. This guide provides a comprehensive overview of the core physical properties of isopropenyl chloride, methodologies for their determination, and a summary of key data.

Core Physical Properties

The physical characteristics of isopropenyl chloride are dictated by its molecular structure, which features a carbon-carbon double bond and a chlorine atom attached to the second carbon. These features result in a moderately polar molecule with specific thermal and optical properties.

Quantitative Physical Data

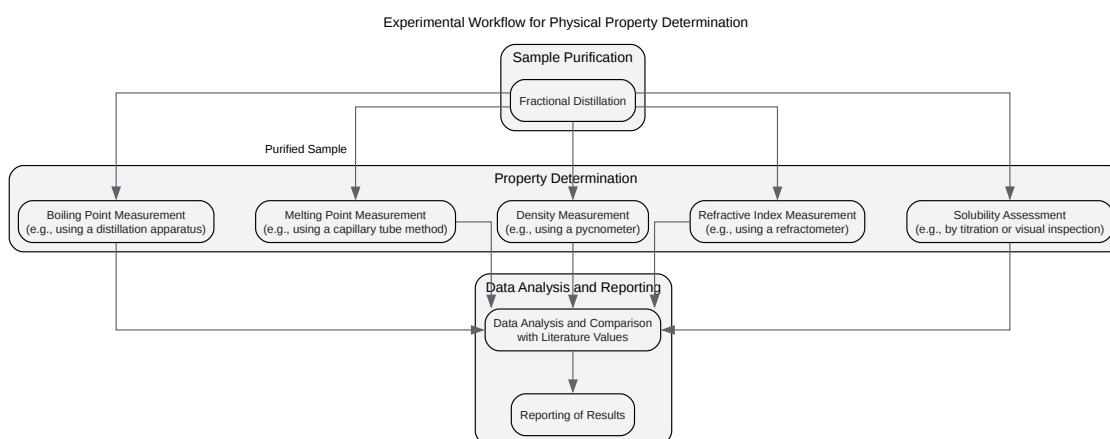
A compilation of the key physical properties of isopropenyl chloride is presented in the table below for easy reference and comparison.

Physical Property	Value	Notes	References
Molecular Formula	C ₃ H ₅ Cl	[1][5]	
Molecular Weight	76.52 g/mol	[1][5]	
Appearance	Colorless gas or liquid	At room temperature	[1][2][3]
Density	0.899 - 0.91 g/mL	at 20-25 °C	[1][2][5]
Boiling Point	22.5 - 30 °C	at 760 mmHg	[1][2][6][7]
Melting Point	-138.6 to -137.4 °C	[1][2][6]	
Refractive Index (n _{20/D})	1.394 - 1.3973	at 20 °C	[1][6][7]
Solubility in Water	Insoluble or not miscible	[1][5][6]	
Solubility in Organic Solvents	Soluble	In ether, acetone, benzene, chloroform	[1]
Vapor Pressure	109 - 828 mmHg	at 25 °C	[6][7]
Flash Point	-20 °C	[5][6]	

Experimental Protocols for Property Determination

While specific, detailed experimental protocols for isopropenyl chloride are not readily available in the public domain, the determination of its physical properties follows standard organic chemistry laboratory procedures. Below are generalized methodologies for the key experiments.

Workflow for Physical Property Determination



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Caption: A generalized workflow for the experimental determination of the physical properties of a liquid organic compound like isopropenyl chloride.

1. Boiling Point Determination: The boiling point of isopropenyl chloride can be determined by simple or fractional distillation. A small quantity of the purified liquid is heated in a distillation flask equipped with a thermometer. The temperature at which the liquid and vapor phases are in equilibrium at a given atmospheric pressure is recorded as the boiling point. For a volatile compound like isopropenyl chloride, this procedure should be conducted in a well-ventilated fume hood.

2. **Melting Point Determination:** Due to its very low melting point, determining the melting point of isopropenyl chloride requires a cryostat or a low-temperature thermometer. The substance is first frozen, and then the temperature at which it transitions from a solid to a liquid is observed. This is typically done in a capillary tube immersed in a cooling bath.

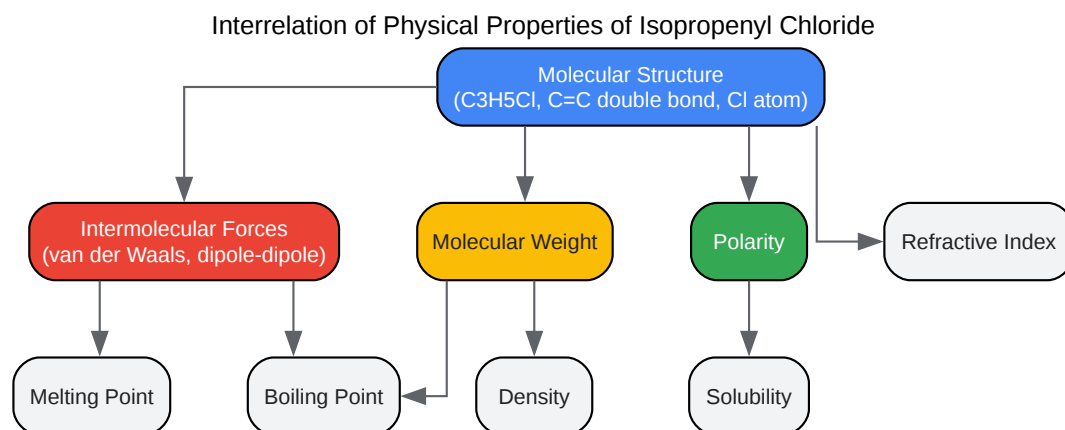
3. **Density Measurement:** The density of liquid isopropenyl chloride can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, typically 20°C or 25°C. The density is then calculated by dividing the mass by the volume.

4. **Refractive Index Measurement:** The refractive index, a measure of how light propagates through the substance, is determined using a refractometer. A few drops of the liquid are placed on the prism of the instrument, and the refractive index is read directly from the scale at a specified temperature and wavelength of light (usually the sodium D-line, 589 nm).

5. **Solubility Assessment:** The solubility of isopropenyl chloride in water and various organic solvents is determined by mixing a known amount of the compound with the solvent and observing the formation of a single phase or the presence of distinct layers. For quantitative measurements, techniques such as titration or spectroscopy can be employed to determine the concentration of the dissolved substance.

Logical Relationships of Physical Properties

The physical properties of isopropenyl chloride are interconnected and influenced by its molecular structure. The following diagram illustrates these relationships.



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Caption: A diagram illustrating the influence of molecular structure on the key physical properties of isopropenyl chloride.

The presence of the chlorine atom introduces polarity and a dipole moment to the molecule, leading to dipole-dipole interactions in addition to the van der Waals forces present in all molecules. These intermolecular forces, along with the molecular weight, are the primary determinants of the boiling and melting points. The polarity of the molecule also governs its solubility, making it miscible with many organic solvents but not with water. The density is largely a function of the molecular weight and how the molecules pack in the liquid state. The refractive index is related to the electronic structure of the molecule.

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References

- 1. 2-Chloro-1-propene | C₃H₅Cl | CID 11203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloropropylene - Wikipedia [en.wikipedia.org]
- 3. The identification method of 2-chloropropene and 3-chloropropene - Shandong Qibo New Energy Co., Ltd. [qiboch.com]
- 4. What is 2-chloropropene? - Shandong Qibo New Energy Co., Ltd. [qiboch.com]
- 5. chembk.com [chembk.com]
- 6. Cas 557-98-2,2-Chloropropene | lookchem [lookchem.com]
- 7. 2-chloropropene [stenutz.eu]
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